

Crystal Structure Analysis of 2,6-Naphthalenedisulfonyl Chloride: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Naphthalenedisulfonyl chloride

Cat. No.: B078971

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the crystal structure analysis of **2,6-naphthalenedisulfonyl chloride**. Following a comprehensive search of publicly available crystallographic databases, including the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD), it has been determined that the crystal structure of **2,6-naphthalenedisulfonyl chloride** has not been reported.

Consequently, this document provides a detailed overview of a closely related compound, 2-naphthalenesulfonyl chloride, for which crystallographic data is available. It also outlines the general experimental protocols for single-crystal X-ray diffraction and a synthetic pathway for **2,6-naphthalenedisulfonyl chloride**.

Part 1: Crystallographic Data of 2-Naphthalenesulfonyl Chloride

While the crystal structure of **2,6-naphthalenedisulfonyl chloride** is unavailable, the structure of the monosulfonylated analogue, 2-naphthalenesulfonyl chloride, provides valuable insight into the molecular geometry and packing of naphthalenesulfonyl chlorides. The crystallographic data for 2-naphthalenesulfonyl chloride (COD ID: 3500029) is summarized below.^[1]

Table 1: Crystal Data and Structure Refinement for 2-Naphthalenesulfonyl Chloride^[1]

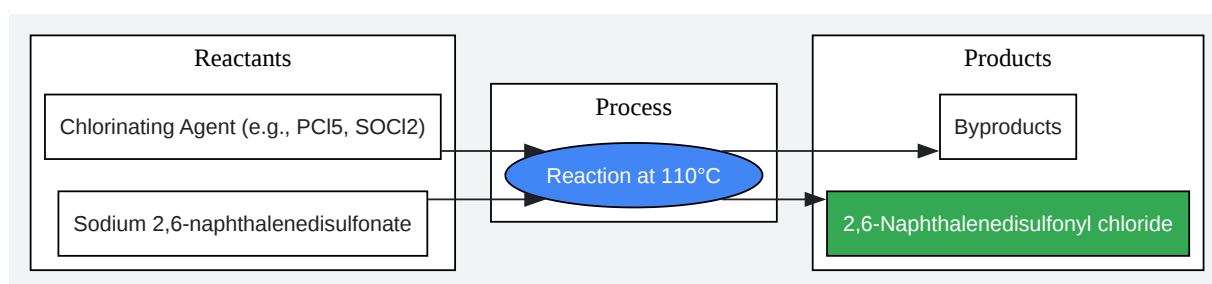
Parameter	Value
Empirical Formula	C ₁₀ H ₇ ClO ₂ S
Formula Weight	226.68
Temperature	Not Reported
Wavelength	Not Reported
Crystal System	Triclinic
Space Group	P-1
Unit Cell Dimensions	
a (Å)	5.0373
b (Å)	8.7819
c (Å)	11.2288
α (°)	73.632
β (°)	85.635
γ (°)	82.993
Volume (Å ³)	471.4
Z	2
Calculated Density (Mg/m ³)	1.598
Data Collection	
Diffractionmeter	Not Reported
Radiation Source	Not Reported
Refinement	
R-factor	0.0329

Part 2: Experimental Protocols

The following sections detail the generalized experimental procedures for the synthesis of **2,6-naphthalenedisulfonyl chloride** and the subsequent determination of its crystal structure by single-crystal X-ray diffraction.

Synthesis of 2,6-Naphthalenedisulfonyl Chloride

The synthesis of **2,6-naphthalenedisulfonyl chloride** can be achieved from sodium 2,6-naphthalenedisulfonate.^[2] The reaction involves the conversion of the sulfonate groups to sulfonyl chloride groups.

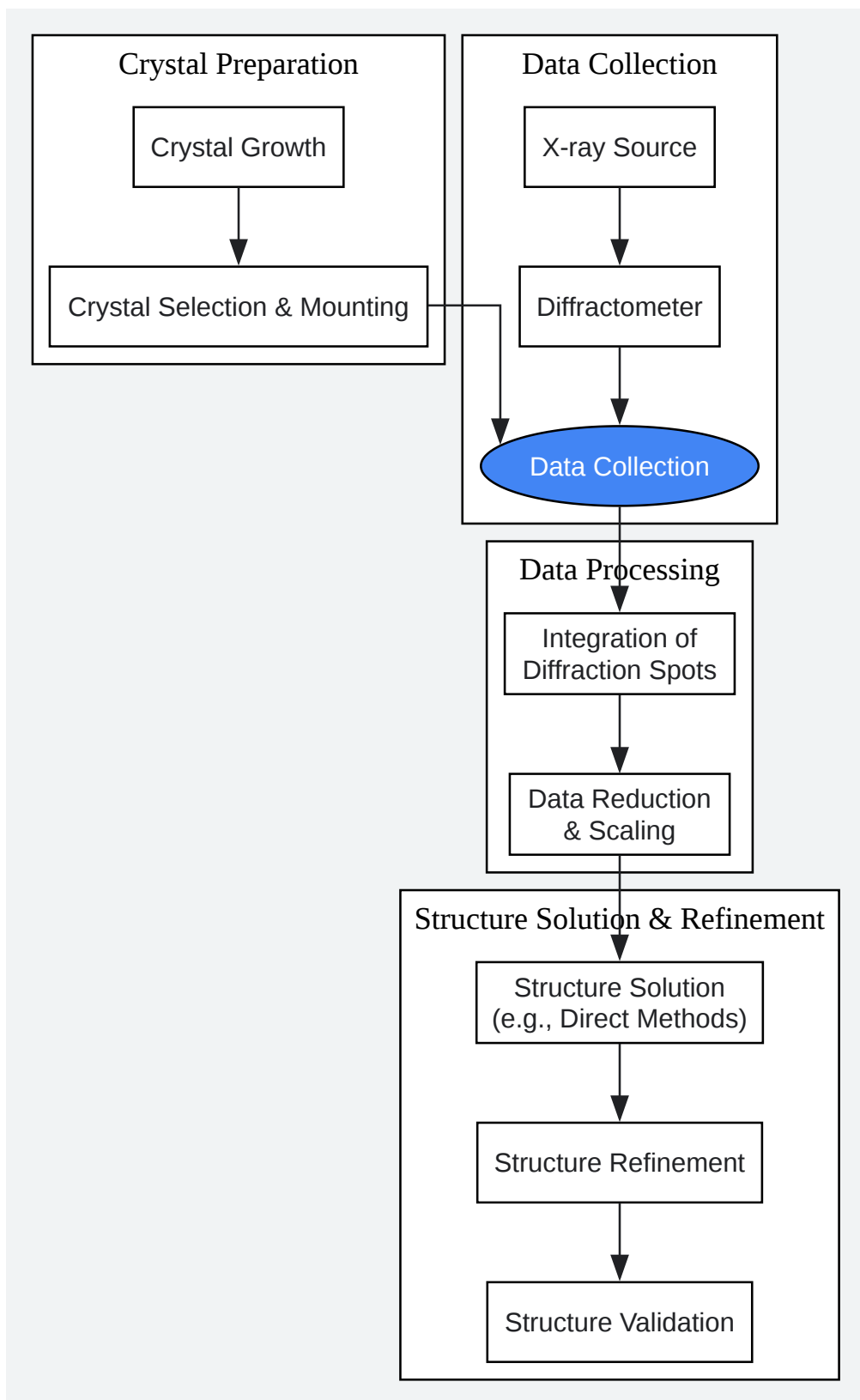


[Click to download full resolution via product page](#)

Synthesis of **2,6-Naphthalenedisulfonyl chloride**.

Single-Crystal X-ray Diffraction Workflow

The determination of a crystal structure from a single crystal involves a series of steps, from crystal selection to structure solution and refinement. A generalized workflow is presented below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Naphthalenesulfonyl chloride | C₁₀H₇ClO₂S | CID 7125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Crystal Structure Analysis of 2,6-Naphthalenedisulfonyl Chloride: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078971#crystal-structure-analysis-of-2-6-naphthalenedisulfonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

